

GoSlo-SR-5-69: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GoSlo-SR-5-69

Cat. No.: B15587039

[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **GoSlo-SR-5-69** with other compounds in the GoSlo-SR family, focusing on their efficacy as large-conductance Ca^{2+} -activated K^{+} (BK) channel openers. The information is supported by experimental data to facilitate informed decisions in research and development.

The GoSlo-SR family of compounds are potent activators of BK channels, which are crucial in regulating physiological processes such as smooth muscle tone and neuronal excitability.[1][2] **GoSlo-SR-5-69** has emerged as a particularly potent and efficacious member of this series.[3][4] This guide presents a detailed comparison of its performance against other GoSlo-SR analogues.

Quantitative Performance Comparison

The primary measure of efficacy for GoSlo-SR compounds is the negative shift in the half-maximal activation voltage ($\Delta V_{1/2}$) of BK channels. A larger negative shift indicates a more potent activation of the channel at a given calcium concentration. The following table summarizes the available data for **GoSlo-SR-5-69** and other key compounds from the series.

Compound	Concentration (μM)	ΔV1/2 (mV)	EC50 (nM)	Notes
GoSlo-SR-5-69	1	> -100	251	Tetrahydro-2-naphthalene derivative, considered one of the most potent and efficacious.[3][4]
GoSlo-SR-5-6	10	~ -100	~2300	A well-studied member of the GoSlo-SR family. [5]
GoSlo-SR-5-44	10	-142 ± 8	2400	The most efficacious member in one study, with meta-CF3 and para-methyl groups.[5]
GoSlo-SR-5-130	10	~ -100 (with β subunits)	Not Reported	Efficacy is dependent on the presence of β1 or β4 subunits.
Cyclopentane derivative	Not Reported	-24 ± 6	Not Reported	Efficacy increases with the size of ring D.[3][4]
Cyclohexane derivative	Not Reported	-54 ± 8	Not Reported	Efficacy increases with the size of ring D.[3][4]

Cycloheptane derivative	Not Reported	-61 ± 6	Not Reported	Efficacy increases with the size of ring D. [3] [4]
Cyclooctane derivative	Not Reported	-106 ± 6	Not Reported	Efficacy increases with the size of ring D. [3] [4]
GoSlo-SR-5-65	10	-116 ± 10	Not Reported	Tetrahydronapht halene anthraquinone derivative with effects similar to GoSlo-SR-5-6. [6]
GoSlo-SR-5-95	1	-94 ± 9	Not Reported	More efficacious than GoSlo-SR-5-6 at the same concentration. [6]
GoSlo-SR-5-103	10	-44 ± 4	Not Reported	Significantly less effective than GoSlo-SR-5-6. [6]

Experimental Protocols

The primary experimental technique used to evaluate the efficacy of GoSlo-SR compounds is the excised inside-out patch-clamp technique. This method allows for the direct measurement of ion channel activity in a small patch of cell membrane.

Cell Preparation

- Cell Isolation: Single bladder smooth muscle cells are isolated from rabbit bladder tissue by enzymatic digestion. Alternatively, HEK293 cells expressing specific BK channel subunits are used.

- Plating: The isolated cells are plated onto 35mm Petri dishes for subsequent electrophysiological recording.

Electrophysiological Recording

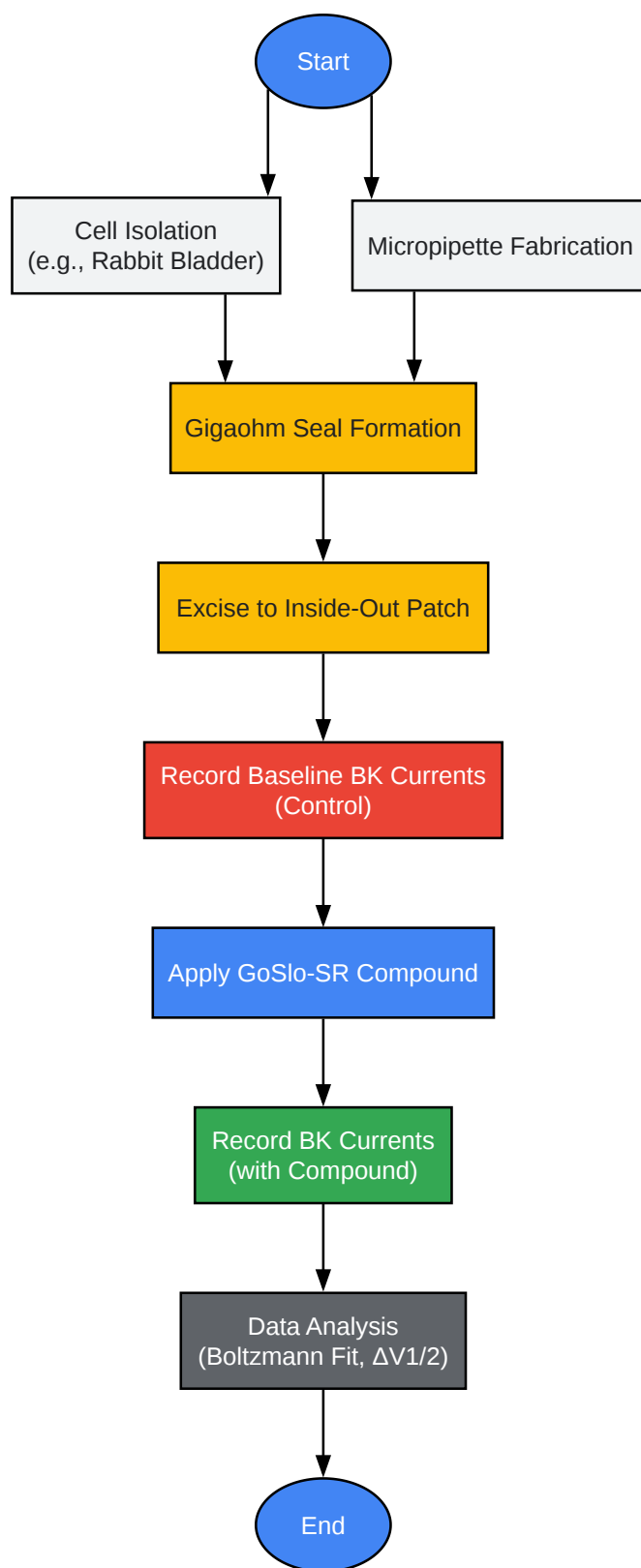
- Pipette Preparation: Borosilicate glass capillaries are pulled to create micropipettes with a resistance of 3-7 MΩ when filled with the internal solution.
- Solutions:
 - Internal (Pipette) Solution (in mM): 140 KCl, 10 HEPES, 1 EGTA (for $[Ca^{2+}] \leq 100$ nM) or 1 HEDTA (for $[Ca^{2+}] > 300$ nM), adjusted to pH 7.2 with KOH.
 - External (Bath) Solution (in mM): Symmetrical K⁺ solutions are used, typically containing 140 KCl, 10 HEPES, and varying concentrations of CaCl₂ to achieve the desired free Ca²⁺ concentration, adjusted to pH 7.2 with KOH.
- Seal Formation: A high-resistance "gigaohm" seal is formed between the micropipette and the cell membrane.
- Excision: The pipette is retracted to excise a small patch of the membrane, with the intracellular face exposed to the bath solution (inside-out configuration).
- Data Acquisition:
 - The membrane patch is held at a holding potential of -60 mV.
 - BK channel currents are evoked by voltage ramps or steps to various test potentials.
 - The effect of the GoSlo-SR compound is assessed by applying it to the bath solution, which is in contact with the intracellular side of the channel.
 - The shift in the voltage-activation curve ($\Delta V_{1/2}$) is calculated by fitting the data to a Boltzmann function before and after compound application.

Signaling Pathway and Experimental Workflow

BK Channel Activation by GoSlo-SR Compounds

GoSlo-SR compounds act as positive allosteric modulators of BK channels. They are thought to interact with the transmembrane domain of the channel, specifically involving the S4/S5 linker and the S6 segment.^[7] This interaction stabilizes the open conformation of the channel and the activated state of the voltage sensors, leading to an increased probability of channel opening at more negative membrane potentials.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BK channel activation: structural and functional insights - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Differential efficacy of GoSlo-SR compounds on BK α and BK α 1–4 channels - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. researchgate.net [researchgate.net]
- 4. Development of GoSlo-SR-5-69, a potent activator of large conductance Ca²⁺-activated K⁺ (BK) channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. physoc.org [physoc.org]
- 6. researchgate.net [researchgate.net]
- 7. pnas.org [pnas.org]
- To cite this document: BenchChem. [GoSlo-SR-5-69: A Comparative Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15587039/docs#goslo-sr-5-69-a-comparative-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)